

Tbaj-876: Application Notes and Protocols for Research and Development

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Tbaj-876*
Cat. No.: *B15565333*

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Introduction

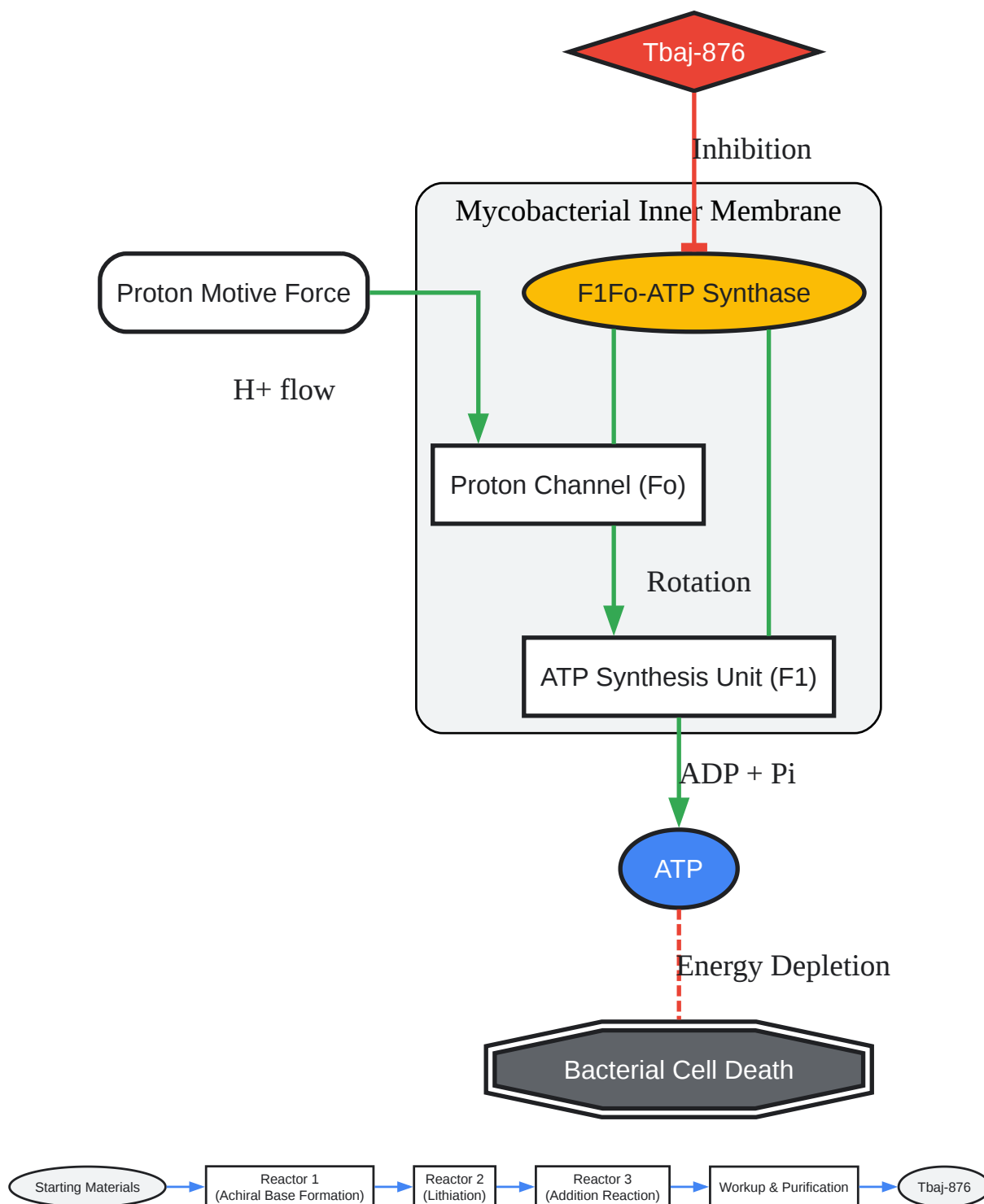
Tbaj-876 is a next-generation diarylquinoline and a potent anti-tuberculosis agent currently under investigation.^[1] It is an analogue of bedaquiline, the first diarylquinoline antibiotic to receive regulatory approval for the treatment of multidrug-resistant tuberculosis (MDR-TB).^[2] **Tbaj-876** exhibits superior potency and an improved safety profile compared to its predecessor, making it a promising candidate for future tuberculosis treatment regimens.^{[1][3]}

This document provides detailed application notes and protocols for the synthesis and evaluation of **Tbaj-876** for research purposes. It is intended for an audience with a strong background in synthetic organic chemistry, microbiology, and pharmacology.

Mechanism of Action

Tbaj-876 targets the F1Fo-ATP synthase in *Mycobacterium tuberculosis*, a critical enzyme for energy production in the bacterium.^{[4][5]} Specifically, it binds to the c and ε subunits of the ATP synthase, inhibiting its rotational mechanism.^[4] This disruption of ATP synthesis leads to a

rapid depletion of cellular energy stores, resulting in bactericidal activity against both replicating and non-replicating mycobacteria.[4][6]



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